

# UAN vs. Urea: A Comparative Analysis of Crop Yield and Nitrogen Uptake

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## Compound of Interest

Compound Name: *Urea ammonium nitrate*

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A comprehensive guide for researchers and agricultural scientists on the differential impacts of **Urea Ammonium Nitrate** (UAN) and urea on crop performance, supported by experimental data and detailed methodologies.

In the pursuit of optimizing agricultural productivity, the efficient use of nitrogen (N) fertilizers is paramount. Among the most widely used N sources are urea and **Urea Ammonium Nitrate** (UAN). While both are mainstays in modern agriculture, their differing chemical compositions and reactions in the soil lead to significant variations in crop yield, nitrogen uptake, and environmental impact. This guide provides an objective, data-driven comparison of UAN and urea, tailored for researchers, scientists, and professionals in agricultural development.

## Introduction to the Fertilizers

Urea is a granular solid fertilizer with a high nitrogen content (typically 46% N).[1][2] The nitrogen in urea is entirely in the amide form ( $\text{CO}(\text{NH}_2)_2$ ).[1] For plants to absorb this nitrogen, it must first be converted to ammonium ( $\text{NH}_4^+$ ) and subsequently nitrate ( $\text{NO}_3^-$ ) through enzymatic and microbial processes in the soil.[3] This conversion process, particularly the initial hydrolysis of urea, can lead to significant nitrogen loss through ammonia volatilization, especially when applied to the soil surface without incorporation.[1][4][5]

**Urea Ammonium Nitrate** (UAN) is a liquid fertilizer solution containing a mixture of urea, ammonium nitrate, and water.[2][3] It typically has a nitrogen content ranging from 28% to 32%. [3] A key characteristic of UAN is its three forms of nitrogen: approximately 50% as urea, 25% as ammonium ( $\text{NH}_4^+$ ), and 25% as nitrate ( $\text{NO}_3^-$ ).[1][3] This composition allows for a more

phased release of nitrogen. The nitrate portion is immediately available for plant uptake, while the ammonium and urea components become available over time.[\[3\]](#)

## Comparative Analysis of Crop Yield

Experimental data from various studies consistently demonstrate that the choice between UAN and urea can significantly influence crop yields, with the outcome often dependent on application method, environmental conditions, and crop type.

A study on summer maize under fertigation (integration of water and fertilizer application) showed that UAN treatment resulted in a 9.1% increase in grain yield compared to urea treatment over two years.[\[6\]](#)[\[7\]](#)[\[8\]](#) This yield increase was primarily attributed to a significant increase in the number of grains per ear.[\[6\]](#)[\[7\]](#)[\[8\]](#) Another on-farm study comparing surface-banded UAN to surface-broadcasted urea for corn production found that UAN increased yields by an average of 5.5 bushels per acre.[\[5\]](#)

In winter wheat, a multi-location study in Ontario, Canada, over two years revealed a small but consistent yield advantage of 3.2 bushels per acre for 28% UAN compared to urea.[\[9\]](#) However, other long-term studies on wheat have shown little difference in grain yields between various nitrogen sources, including urea and UAN, when applied appropriately.[\[10\]](#)

Table 1: Comparative Crop Yield Data (UAN vs. Urea)

Crop	Application Method	UAN Yield	Urea Yield	Percentage Difference	Source
Summer Maize	Fertigation	Not specified	Not specified	+9.1%	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Corn	Surface Banded vs. Broadcast	+5.5 bu/ac	Baseline	-	<a href="#">[5]</a>
Winter Wheat	Not specified	+3.2 bu/ac	Baseline	-	<a href="#">[9]</a>

## Comparative Analysis of Nitrogen Uptake and Use Efficiency

The form of nitrogen supplied by the fertilizer directly impacts its uptake by the plant and the overall nitrogen use efficiency (NUE).

In the summer maize study, the total nitrogen accumulation in plants treated with UAN was 15.8% higher than in those treated with urea.[6][7] UAN application also led to significant improvements in nitrogen efficiency metrics, with partial factor productivity, agronomic use efficiency, and recovery efficiency increasing by 9.1%, 19.8%, and 31.2%, respectively, compared to urea.[6][7][8]

The superior nitrogen uptake with UAN can be attributed to the immediate availability of nitrate-N and the more stable ammonium-N, which is less prone to initial leaching compared to the nitrate formed from urea conversion.[11] Furthermore, the phased availability of nitrogen from UAN can better match the crop's nutrient demand throughout its growth stages.[11]

Table 2: Comparative Nitrogen Uptake and Efficiency Data (UAN vs. Urea) in Summer Maize

Parameter	UAN	Urea	Percentage Difference	Source
Total Nitrogen Accumulation	Increased	Baseline	+15.8%	[6][7]
Nitrogen Partial Factor Productivity	Increased	Baseline	+9.1%	[6][7][8]
Nitrogen Agronomic Use Efficiency	Increased	Baseline	+19.8%	[6][7][8]
Nitrogen Recovery Efficiency	Increased	Baseline	+31.2%	[6][7][8]
Soil N Dependence Rate	Decreased	Baseline	-13.6%	[6][7][8]

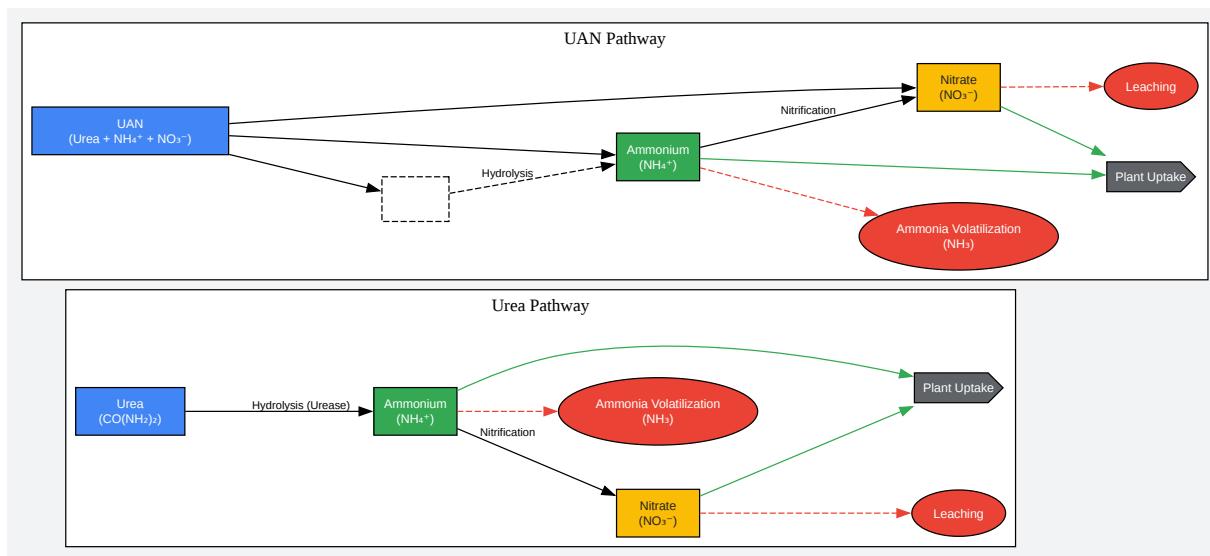
## Nitrogen Transformation and Loss Pathways

The primary difference in the environmental fate of UAN and urea lies in their susceptibility to different nitrogen loss mechanisms.

Urea is highly susceptible to ammonia volatilization.[1][5] When applied to the soil surface, the enzyme urease rapidly hydrolyzes urea to ammonium carbonate, which then decomposes to ammonia gas ( $\text{NH}_3$ ).[2][12] This loss is exacerbated by warm temperatures, moist soil surfaces that are drying, high soil pH, and the presence of crop residues.[1][4]

UAN also contains urea (50% of its N content) and is therefore also subject to ammonia volatilization, though generally to a lesser extent than urea applied at the same N rate.[1][5][13] The ammonium and nitrate components of UAN are not directly subject to volatilization. However, the nitrate portion is highly mobile in the soil and can be lost through leaching, especially in sandy soils or under heavy rainfall, and denitrification in waterlogged soils.[11]

Some studies indicate that under certain conditions, such as low critical relative humidity, UAN can have higher ammonia loss than urea.[13]



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Caption: Nitrogen transformation pathways for Urea and UAN fertilizers in the soil.

## Experimental Protocols

The following outlines a generalized experimental protocol for a comparative study of UAN and urea, based on methodologies reported in the cited literature.

### 1. Experimental Site and Soil Characteristics:

- The experiment should be conducted at a designated agricultural research station or on a commercial farm.
- Detailed soil analysis of the topsoil (0-20 cm) should be performed prior to the experiment to determine baseline nutrient levels, including organic matter, total nitrogen, phosphorus, potassium, nitrate-nitrogen, ammonium-nitrogen, and soil pH.[6]

## 2. Experimental Design:

- A randomized complete block design is typically employed with multiple replications (e.g., three or four) for each treatment.
- Treatments would include a control (no nitrogen application), a urea treatment, and a UAN treatment.
- Nitrogen application rates should be consistent across the urea and UAN treatments and based on local recommendations for the specific crop.

## 3. Fertilizer Application:

- The method of application should be clearly defined and consistent within treatments (e.g., broadcast, dribble band, injection, or fertigation).[13][14][15]
- The timing of application should be recorded, corresponding to specific crop growth stages (e.g., pre-plant, at planting, side-dress at V4-V6 stage for corn).[13]

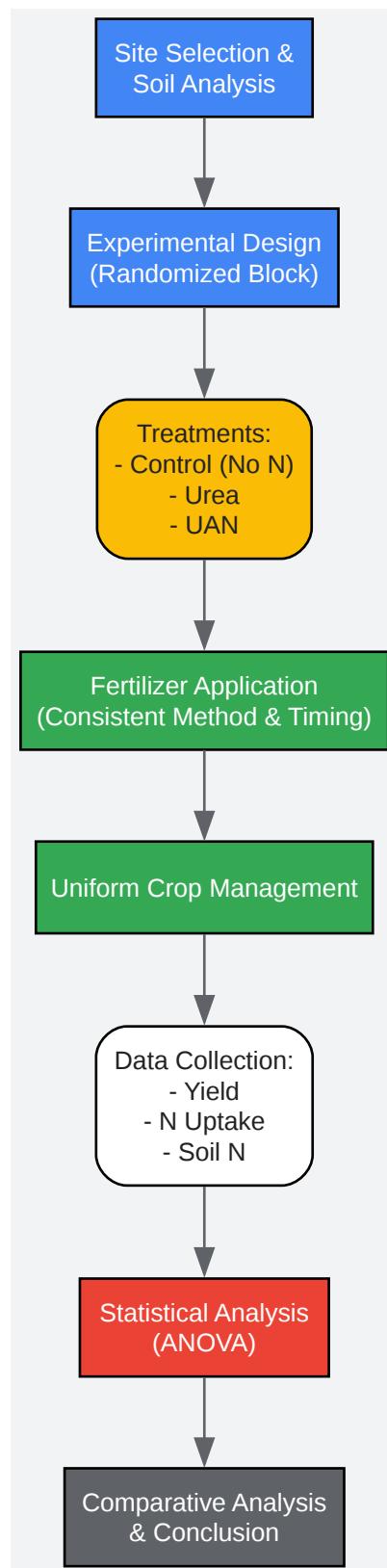
## 4. Crop Management:

- Standard agronomic practices for the specific crop, including planting density, pest and weed control, and irrigation (if applicable), should be uniformly applied across all plots to minimize confounding variables.

## 5. Data Collection and Analysis:

- Crop Yield: At maturity, a designated area from the center of each plot is harvested to determine grain yield, which is then adjusted for moisture content.

- Nitrogen Uptake: Plant samples (grain and stover) are collected at physiological maturity, dried, weighed, and analyzed for total nitrogen concentration using methods such as the Kjeldahl method. Total nitrogen uptake is calculated by multiplying the dry matter of each plant part by its nitrogen concentration.
- Nitrogen Use Efficiency (NUE): Various NUE parameters can be calculated, including:
  - Agronomic Efficiency (AE):  $(\text{Grain yield in fertilized plot} - \text{Grain yield in control plot}) / \text{Amount of N applied.}$
  - Recovery Efficiency (RE):  $(\text{Total N uptake in fertilized plot} - \text{Total N uptake in control plot}) / \text{Amount of N applied.}$
- Soil Analysis: Soil samples can be collected at different depths and time points throughout the growing season to monitor the concentrations of ammonium-N and nitrate-N.[\[7\]](#)
- Statistical Analysis: Data should be analyzed using analysis of variance (ANOVA) to determine the statistical significance of treatment effects on crop yield, nitrogen uptake, and NUE.



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Caption: A generalized workflow for a comparative field experiment of UAN and Urea.

## Conclusion

The choice between UAN and urea is not straightforward and depends on a multitude of factors including crop type, soil conditions, application method, and environmental variables.

Experimental evidence suggests that UAN can offer advantages in terms of crop yield and nitrogen use efficiency, particularly when applied via fertigation or when surface application of urea is subject to conditions favoring high ammonia volatilization.<sup>[5][6][7]</sup> The multiple forms of nitrogen in UAN provide a more sustained release, which can be beneficial for crop uptake.

However, the potential for nitrate leaching and denitrification with UAN should not be overlooked. Urea, while susceptible to significant volatilization losses if not managed properly, can be an effective nitrogen source, especially if incorporated into the soil shortly after application. Ultimately, the selection of the most appropriate nitrogen fertilizer requires a thorough understanding of the specific agronomic context and a commitment to best management practices to maximize crop productivity while minimizing environmental impact.

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